

Tetramethrin-d6: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: **Tetramethrin-d6**

Cat. No.: **B15581273**

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Disclaimer: No specific Safety Data Sheet (SDS) for **Tetramethrin-d6** was identified in the public domain at the time of this report. The following information is compiled from data available for the non-deuterated form, Tetramethrin. While the toxicological and chemical properties of a deuterated compound are generally expected to be very similar to its non-deuterated counterpart, this guide should be used with the understanding that it is an extrapolation. Researchers should handle **Tetramethrin-d6** with the same precautions as Tetramethrin and are encouraged to seek manufacturer-specific safety data if available.

Introduction

Tetramethrin is a synthetic pyrethroid insecticide known for its rapid knockdown effect on a broad spectrum of insects.^[1] It functions as a neurotoxin, affecting the insect's nervous system.^[2] Tetramethrin is a white crystalline solid and the commercial product is a mixture of stereoisomers.^[2] This guide provides an in-depth overview of the safety, toxicological, and chemical properties of Tetramethrin, which is intended to serve as a primary reference for the handling and use of **Tetramethrin-d6** in a research environment.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Tetramethrin.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₅ NO ₄	[2][3]
Molar Mass	331.406 g/mol	[2]
Appearance	White crystalline solid or colorless crystals with a slight odor. Can also be a yellow or brown viscous liquid.	[2][3][4]
Melting Point	65 to 80 °C (149 to 176 °F; 338 to 353 K)	[2]
Boiling Point	180-190 °C at 0.1 mm Hg	[3][5]
Density	1.108 g/cm ³	[2]
Vapor Pressure	7 x 10 ⁻⁶ mm Hg at 30°C	[6]
Water Solubility	0.00183 g/100 mL	[2]
Solubility in Organic Solvents	Soluble in methanol, hexane, xylene, acetone, and toluene.	[3]
Log P (Octanol-Water Partition Coefficient)	4.73	[2][3]

Toxicological Data

Tetramethrin exhibits low acute toxicity to mammals but is highly toxic to aquatic organisms.[4] [7] The primary route of exposure for humans is dermal contact, and adverse effects are primarily related to peripheral neurotoxicity.[5]

Parameter	Value	Species	Route	Reference
LD ₅₀ (Acute Oral)	> 20,000 mg/kg	Rat	Oral	[2]
LC ₅₀ (96 hr)	16 µg/L	Bluegill sunfish	-	[5]
LC ₅₀ (48 hr)	0.15 - 0.2 mg/L	Killifish	-	[5]

Carcinogenicity: Tetramethrin was classified as a "Group C, possible human carcinogen without quantification" by the Cancer Peer Review Committee in 1989. This corresponds to "Suggestive Evidence of Carcinogenic Potential" under the 2005 EPA Guidelines for Carcinogen Risk Assessment.[7]

Neurotoxicity: As a pyrethroid insecticide, Tetramethrin's primary mechanism of action is interference with the nerve sodium ion channels, leading to blockage of nerve signal transmission.[8] It can cause repetitive discharges in nerve fibers and terminals and disturb synaptic transmission.[5]

Experimental Protocols

Analysis of Tetramethrin in Environmental Samples

A common method for the determination of Tetramethrin in water and sediment is Gas Chromatography/Mass Spectrometry (GC/MS).[9]

Sample Preparation (Water):

- Extraction of pyrethroids from 1-L filtered water samples is achieved with Solid-Phase Extraction (SPE).[9]

Sample Preparation (Sediment):

- Sediment samples are extracted with microwave-assisted extraction using a mixture of dichloromethane and methanol.[9]
- Co-extracted matrix interferences are removed by stacked SPE and High-Performance Liquid Chromatography/Gel Permeation Chromatography (HPLC/GPC).[9]

Quantification:

- The concentrations of Tetramethrin in the extracts are determined by GC/MS or Gas Chromatography/Tandem Mass Spectrometry (GC/MS/MS).[9]

Chiral Separation of Tetramethrin Isomers

An electrokinetic chromatography method has been developed for the enantioselective separation of Tetramethrin isomers.[10]

Methodology:

- Buffer: 100 mM borate buffer (pH 8.0) containing 2 M urea and 100 mM sodium deoxycholate (SDC).[10]
- Sample Preparation: The Tetramethrin standard or sample is dissolved in the buffer to a concentration of 200 mg/L.[10]
- Analysis: The separation is performed using cyclodextrin-modified micellar electrokinetic chromatography (CD-MEKC).[10]

Signaling Pathway and Experimental Workflows

Mechanism of Action on Voltage-Gated Sodium Channels

Tetramethrin, like other pyrethroids, exerts its neurotoxic effects by modifying the function of voltage-gated sodium channels in nerve cell membranes. This leads to prolonged channel opening and membrane depolarization, resulting in repetitive nerve firing.

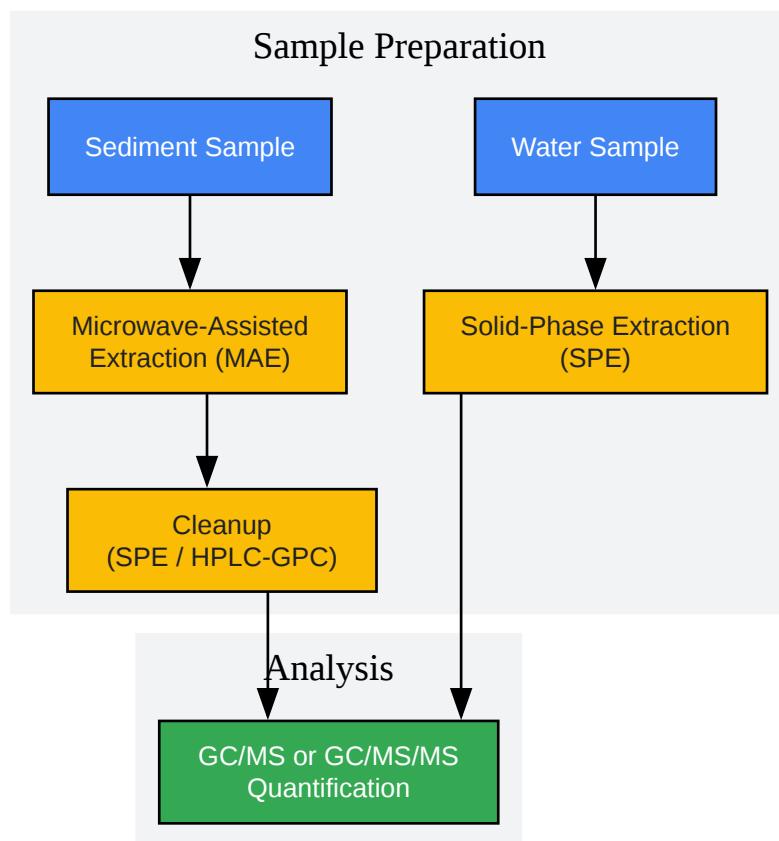


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Figure 1: Simplified signaling pathway of Tetramethrin's neurotoxic effect.

General Workflow for Tetramethrin Analysis in Environmental Samples

The following diagram illustrates a typical workflow for the analysis of Tetramethrin in environmental samples.



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Figure 2: Experimental workflow for Tetramethrin analysis.

Safety Precautions

Given the data for Tetramethrin, the following safety precautions should be observed when handling **Tetramethrin-d6**:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[11\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#)

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[6][13]
- Spills: In case of a spill, wear appropriate PPE and contain the spill. Collect the material and place it in a suitable container for disposal. Avoid runoff into waterways.[13]
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.[6]
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes.[6]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[6]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[14] In all cases of exposure, seek medical attention.[6]

Disposal Considerations

Dispose of **Tetramethrin-d6** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow it to enter the environment as it is very toxic to aquatic life.[4][14]

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